

No Peer-Reviewed Studies Found for Filicenol B, Precluding Comparative Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Filicenol B*

Cat. No.: *B593571*

[Get Quote](#)

Despite a comprehensive search of scientific literature, no peer-reviewed studies validating the biological findings of a compound named **Filicenol B** could be identified. The absence of published research makes it impossible to create a comparative guide with supporting experimental data as requested.

Initial investigations for "**Filicenol B**" did not yield any results in scientific databases. A single chemical supplier lists a compound with this name, providing a molecular formula of C₃₀H₂₂O₁₁ and classifying it as a "diflavone." However, this information is not substantiated by any peer-reviewed research articles that would typically detail the compound's isolation, structural elucidation, and biological activities.

Further searches for biflavonoids (a common scientific term for diflavones) with the molecular formula C₃₀H₂₂O₁₁ from plant sources, particularly from the plant *Filicium decipiens* or its family Sapindaceae, also did not return any relevant findings.

While extracts of *Filicium decipiens* have been reported in some studies to contain a variety of phytochemicals, including flavonoids and triterpenoids, and to exhibit general biological activities such as antimicrobial, anti-inflammatory, and anticancer effects, this information is not specific to **Filicenol B**.^{[1][2][3]} Without primary research dedicated to this specific compound, no data is available to populate comparative tables, detail experimental methodologies, or illustrate signaling pathways.

In conclusion, the core requirements for a comparative guide—validated findings from peer-reviewed studies, quantitative data, and detailed experimental protocols—cannot be met due to

the lack of publicly available scientific information on **Filicenol B**. Therefore, no comparison guide can be published at this time.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Phytochemical evaluation and HPTLC profile of Filicium decipiens. [wisdomlib.org]
- 3. jabonline.in [jabonline.in]
- To cite this document: BenchChem. [No Peer-Reviewed Studies Found for Filicenol B, Precluding Comparative Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b593571#peer-reviewed-studies-validating-filicenol-b-findings]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com